

# CLP-3094 Target Validation: A Technical Guide

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## Compound of Interest

Compound Name: CLP-3094

Cat. No.: B420839

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## Introduction

**CLP-3094** has emerged as a molecule of interest with a unique dual-targeting mechanism, acting as both an inhibitor of the Androgen Receptor (AR) and a selective antagonist of the G-protein coupled receptor 142 (GPR142).[1][2] This technical guide provides a comprehensive overview of the target validation studies for **CLP-3094**, summarizing key quantitative data, detailing experimental methodologies, and visualizing the associated signaling pathways.

## Target 1: Androgen Receptor (AR)

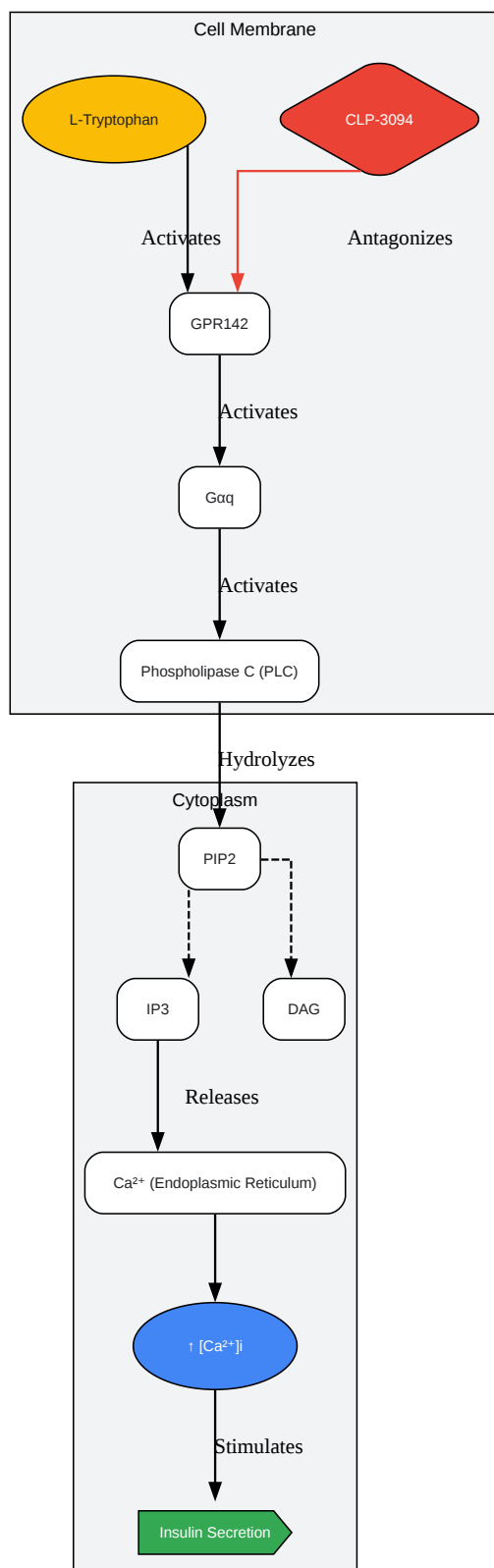
**CLP-3094** targets the Binding Function 3 (BF3) site of the Androgen Receptor.[1][2] The BF3 site is a distinct pocket on the AR surface that allosterically regulates the binding of coactivators to the Activation Function 2 (AF2) site, a crucial step for AR transcriptional activity.[3][4][5] By binding to the BF3 site, **CLP-3094** is believed to disrupt the interaction between the AR and its co-chaperone proteins, which can in turn block the nuclear translocation and subsequent activation of the receptor.[3][6] This mechanism of action presents a novel approach to inhibiting AR signaling, which is a key driver in the progression of prostate cancer.[1][3][5]

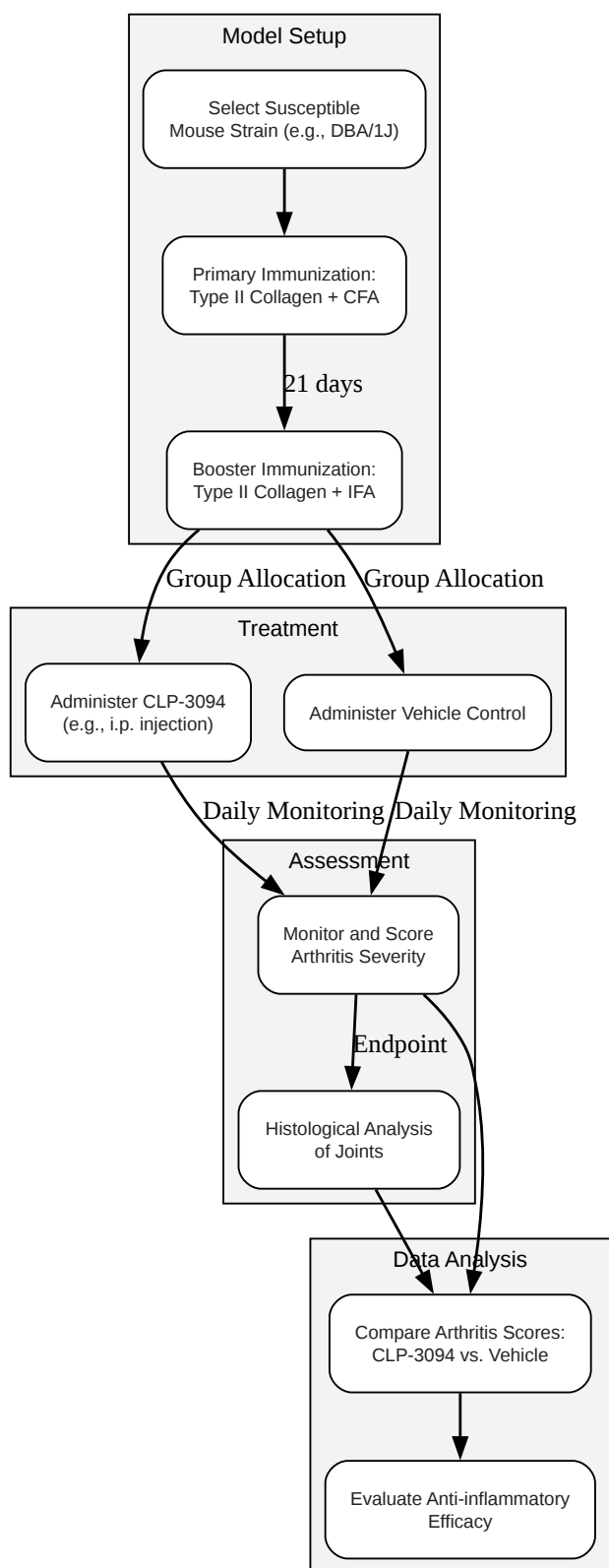
## Quantitative Data: Androgen Receptor Inhibition

Parameter	Value	Cell Line/Assay	Reference
IC50 (AR transcriptional activity)	4 $\mu$ M	eGFP cellular AR transcription assay	[1][2]

## Signaling Pathway: Androgen Receptor Inhibition by CLP-3094

The following diagram illustrates the proposed mechanism of Androgen Receptor inhibition by CLP-3094.





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